

CC-885 stability in DMSO and cell culture media

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Compound of Interest		
Compound Name:	CC-885	
Cat. No.:	B15603499	Get Quote

CC-885 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **CC-885** in experimental settings. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during research.

Frequently Asked Questions (FAQs)

1. What is the recommended solvent for preparing CC-885 stock solutions?

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **CC-885**. It has been shown to be effective for dissolving the compound for in vitro experiments.[1] [2][3]

2. How should CC-885 powder and stock solutions be stored?

Proper storage is crucial to maintain the integrity of **CC-885**. The following storage conditions are recommended:

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In DMSO	-80°C	6 months
In DMSO	-20°C	1 month



3. What is the stability of CC-885 in cell culture media?

While specific quantitative data on the half-life of **CC-885** in various cell culture media is not readily available, numerous studies have successfully used **CC-885** in cell culture for durations ranging from a few hours to a week.[1][4][5][6][7] This suggests that **CC-885** is sufficiently stable in standard cell culture conditions to conduct experiments over these timeframes. For optimal results, it is recommended to prepare fresh dilutions of **CC-885** in media for each experiment.

4. What is the mechanism of action of **CC-885**?

CC-885 is a cereblon (CRBN) modulator.[8][9] It acts as a "molecular glue" by binding to the CRBN E3 ubiquitin ligase complex, which in turn recruits specific proteins (neosubstrates) for ubiquitination and subsequent degradation by the proteasome.[4][10] This targeted protein degradation leads to the observed anti-tumor activity.

5. What are the known neosubstrates of **CC-885**?

Several proteins have been identified as neosubstrates for **CC-885**-induced degradation, including:

- GSPT1 (G1 to S phase transition 1)[6][10]
- PLK1 (Polo-like kinase 1)[4][8]
- BNIP3L (BCL2 interacting protein 3 like)[5][11]

Troubleshooting Guide

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Issue	Possible Cause	Recommendation
Precipitation of CC-885 in cell culture media	The final concentration of DMSO is too low, or the concentration of CC-885 is too high.	Ensure the final DMSO concentration in the cell culture media is maintained at a low level, typically below 0.3% (0.1% is preferred), to avoid solvent effects and maintain solubility.[12] If precipitation persists, consider preparing a fresh, more dilute stock solution.
Inconsistent experimental results	Degradation of CC-885 stock solution.	Prepare fresh stock solutions of CC-885 and store them under the recommended conditions. Avoid repeated freeze-thaw cycles.
No observable effect of CC- 885 on cells	1. Incorrect concentration of CC-885.2. Cell line is resistant to CC-885.3. Insufficient incubation time.	1. Perform a dose-response experiment to determine the optimal concentration for your cell line.2. Confirm that your cell line expresses CRBN, which is essential for CC-885 activity.[4][10]3. Extend the incubation time, as the degradation of target proteins and subsequent cellular effects may take time.[4][5]
Cell death observed in control (DMSO only) group	DMSO toxicity.	Ensure the final concentration of DMSO in the cell culture medium is not toxic to your specific cell line. It is recommended to keep the final DMSO concentration at or below 0.1%.[12]



Experimental Protocols Preparation of CC-885 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CC-885** in DMSO.

Materials:

- CC-885 powder (Molecular Weight: 440.88 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes

Procedure:

- Weigh out 4.41 mg of CC-885 powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution until the CC-885 is completely dissolved. Gentle warming or sonication
 may be required to facilitate dissolution.[1]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[1][2]

Cell Treatment Protocol

This protocol provides a general guideline for treating cells with **CC-885**.

Materials:

- Cells of interest cultured in appropriate media
- 10 mM CC-885 stock solution in DMSO
- · Complete cell culture media
- Sterile micro-pipettes and tips



Procedure:

- Seed cells in a multi-well plate at the desired density and allow them to adhere overnight.
- The next day, prepare the desired concentrations of **CC-885** by diluting the 10 mM stock solution in complete cell culture media. For example, to prepare 10 μ M **CC-885**, add 1 μ L of the 10 mM stock solution to 1 mL of media.
- Remove the existing media from the cells and replace it with the media containing the various concentrations of CC-885. Include a vehicle control group treated with the same final concentration of DMSO.
- Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).[1]
- Proceed with downstream analysis (e.g., cell viability assays, western blotting).

Visualizations

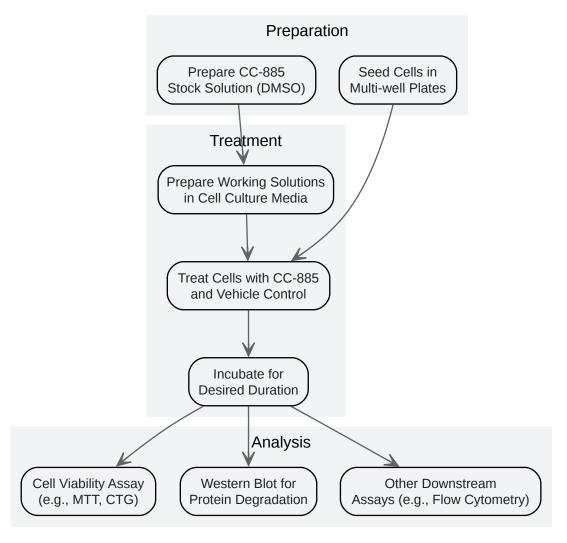


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Caption: CC-885 mediated protein degradation pathway.



General Experimental Workflow with CC-885



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Caption: A typical workflow for in vitro experiments using **CC-885**.

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